

4-nitro-N'-phenylbenzohydrazide chemical structure and properties

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Compound of Interest

Compound Name: 4-nitro-N'-phenylbenzohydrazide

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An In-depth Technical Guide to 4-nitro-N'-phenylbenzohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological significance of **4-nitro-N'-phenylbenzohydrazide**. The information is curated for professionals in the fields of chemical research, pharmacology, and drug development.

Chemical Identity and Structure

4-nitro-N'-phenylbenzohydrazide is an organic compound belonging to the hydrazide class. Its chemical structure is characterized by a benzoyl group substituted with a nitro group at the para (4) position, which is, in turn, bonded to a phenylhydrazine moiety.

Chemical Structure:

4-nitro-N'-phenylbenzohydrazide

C1=CC=C(C=C1)NNC(=O)C2=CC=C(C=C2)N+[O-]

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Caption: 2D structure of **4-nitro-N'-phenylbenzohydrazide**.

Table 1: Chemical Identifiers and Descriptors

Identifier	Value	Source
IUPAC Name	4-nitro-N'-phenylbenzohydrazide	[1]
CAS Number	39718-99-5	[1]
Molecular Formula	C13H11N3O3	[1]
SMILES	<chem>C1=CC=C(C=C1)NNC(=O)C2=CC=C(C=C2)--INVALID-LINK--[O-]</chem>	[1]
InChI	InChI=1S/C13H11N3O3/c17-13(15-14-11-4-2-1-3-5-11)10-6-8-12(9-7-10)16(18)19/h1-9,14H,(H,15,17)	[1]

Physicochemical Properties

The physicochemical properties of **4-nitro-N'-phenylbenzohydrazide** are crucial for its handling, formulation, and potential biological interactions.

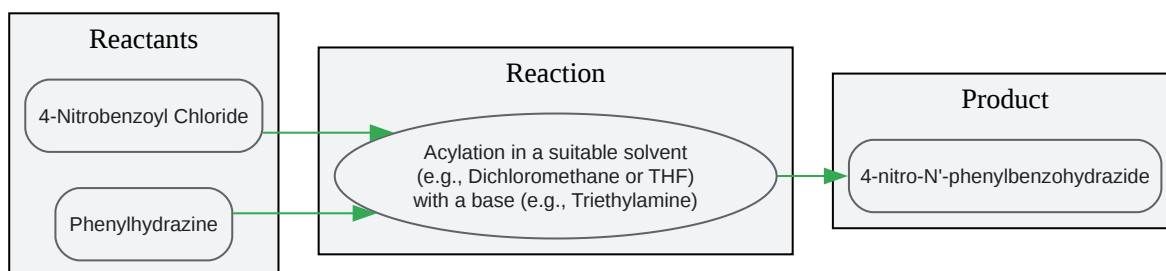
Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	257.24 g/mol	[1]
XLogP3 (Predicted)	2.9	[1]
Topological Polar Surface Area	87 Å ²	[1]
Melting Point	Data not available. (Related compound, 4-nitrobenzoic hydrazide, decomposes at 218 °C)	
Solubility	Data not available.	

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-nitro-N'-phenylbenzohydrazide** was not found in the reviewed literature, a general synthetic approach can be inferred from standard organic chemistry principles and synthesis of related compounds. A plausible synthetic route would involve the acylation of phenylhydrazine with 4-nitrobenzoyl chloride.

Hypothetical Synthetic Workflow:



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Caption: Proposed synthesis of **4-nitro-N'-phenylbenzohydrazide**.

General Experimental Protocol (Hypothetical):

- **Dissolution:** Dissolve phenylhydrazine in a suitable anhydrous solvent such as dichloromethane or tetrahydrofuran in a reaction flask.
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine or pyridine, to the solution to act as an acid scavenger.
- **Acylation:** Slowly add a solution of 4-nitrobenzoyl chloride in the same solvent to the reaction mixture, typically at a controlled temperature (e.g., 0 °C to room temperature).
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable technique, such as Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture would be washed with dilute acid (e.g., HCl) to remove excess base and phenylhydrazine, followed by a wash with a basic solution (e.g., NaHCO₃) to remove any unreacted 4-nitrobenzoyl chloride. The organic layer is then washed with brine, dried over an anhydrous salt (e.g., Na₂SO₄), and the solvent is removed under reduced pressure.
- **Purification:** The crude product would likely be purified by recrystallization from a suitable solvent or by column chromatography.

Potential Biological Activities and Signaling Pathways

The biological activities of **4-nitro-N'-phenylbenzohydrazide** have not been extensively studied. However, the presence of the nitro group and the benzohydrazide scaffold suggests potential for various pharmacological effects. Nitro compounds are known to possess a wide range of biological activities, including antimicrobial and antiparasitic effects.^{[2][3]} The hydrazide-hydrazone core is also a well-established pharmacophore with diverse biological properties, including antibacterial, antifungal, anti-inflammatory, and anticancer activities.^[4]

Potential Areas of Investigation:

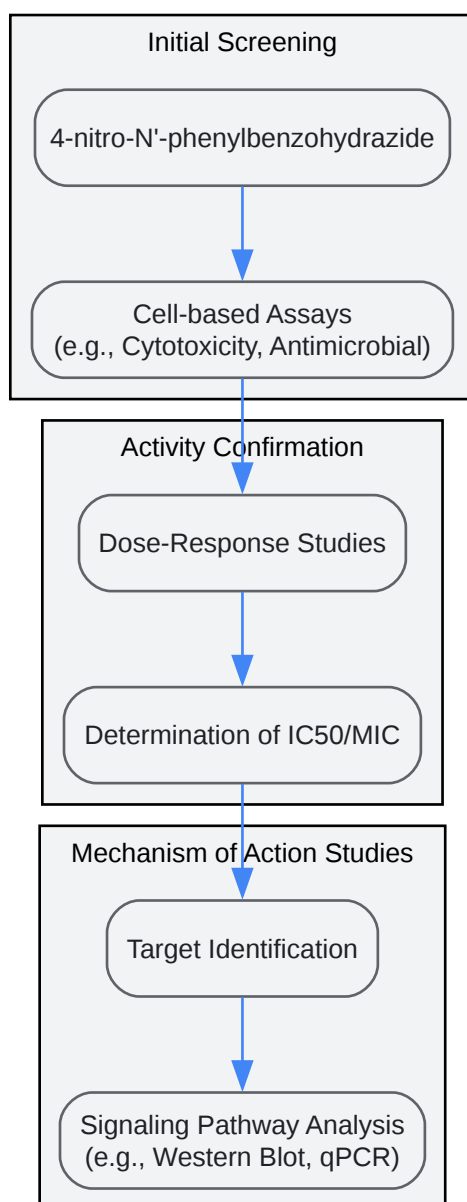
- **Antimicrobial Activity:** Given that many nitro-containing compounds exhibit antibacterial and antifungal properties, **4-nitro-N'-phenylbenzohydrazide** could be a candidate for

antimicrobial screening.[2][3] The mechanism could involve the enzymatic reduction of the nitro group to cytotoxic radicals within microbial cells.

- **Anticancer Activity:** Certain benzohydrazide derivatives have shown promise as anticancer agents.[4] The potential of **4-nitro-N'-phenylbenzohydrazide** to induce apoptosis or inhibit cell proliferation in cancer cell lines warrants investigation.
- **Enzyme Inhibition:** The structure of **4-nitro-N'-phenylbenzohydrazide** may allow it to interact with the active sites of various enzymes, potentially leading to their inhibition.

Hypothetical Signaling Pathway Involvement:

Due to the lack of specific studies on this compound, any depiction of signaling pathway involvement would be purely speculative. However, a general logical workflow for investigating its biological activity can be proposed.



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Caption: Logical workflow for biological activity screening.

Conclusion and Future Directions

4-nitro-N'-phenylbenzohydrazide is a readily synthesizable compound with a chemical structure that suggests potential for interesting biological activities. While current literature lacks specific data on its physicochemical properties and pharmacological profile, this guide

provides a foundational understanding for researchers interested in exploring this molecule. Future research should focus on:

- **Definitive Synthesis and Characterization:** Development and publication of a detailed, optimized synthesis protocol and full characterization of its physicochemical properties, including melting point and solubility in various solvents.
- **Comprehensive Biological Screening:** Systematic evaluation of its activity against a panel of microbial strains and cancer cell lines.
- **Mechanism of Action Studies:** For any confirmed biological activity, in-depth studies to elucidate the underlying molecular mechanisms and identify potential cellular targets.

The exploration of **4-nitro-N'-phenylbenzohydrazide** and its derivatives could lead to the discovery of novel therapeutic agents.

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